

6-Aminoindolin-2-one vs 5-Aminoindole biological activity

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 6-Aminoindolin-2-one

CAS No.: 150544-04-0

Cat. No.: S667192

Get Quote

Biological Activity and Experimental Data

The table below summarizes the available data for these two compounds.

Feature	5-Aminoindole	6-Aminoindolin-2-one
Core Structure	Indole (benzopyrrole) [1]	Oxindole (2-indolinone) [2] [3]
Documented Biological Activities	Acts as a Trehalose-6-phosphate Synthase (TPS) inhibitor; exhibits insecticidal activity [4]. The indole scaffold, in general, has wide-ranging activities (antiviral, anti-inflammatory, anticancer, etc.) [1].	No specific biological activity data found in search results. The 3,3-di(indolyl)indolin-2-one derivative shows antidiabetic activity [2].
Mechanism of Action	Inhibits insect TPS, disrupting trehalose metabolism and chitin biosynthesis, leading to larval growth arrest and death [4].	Information is not available for the specific 6-amino compound.

| **Key Experimental Findings** | - **Binding Affinity:** Docking studies show strong binding to TPS (BE = -4.31 kcal/mol) via hydrogen bonds with residues S23, R25, and D176 [4].

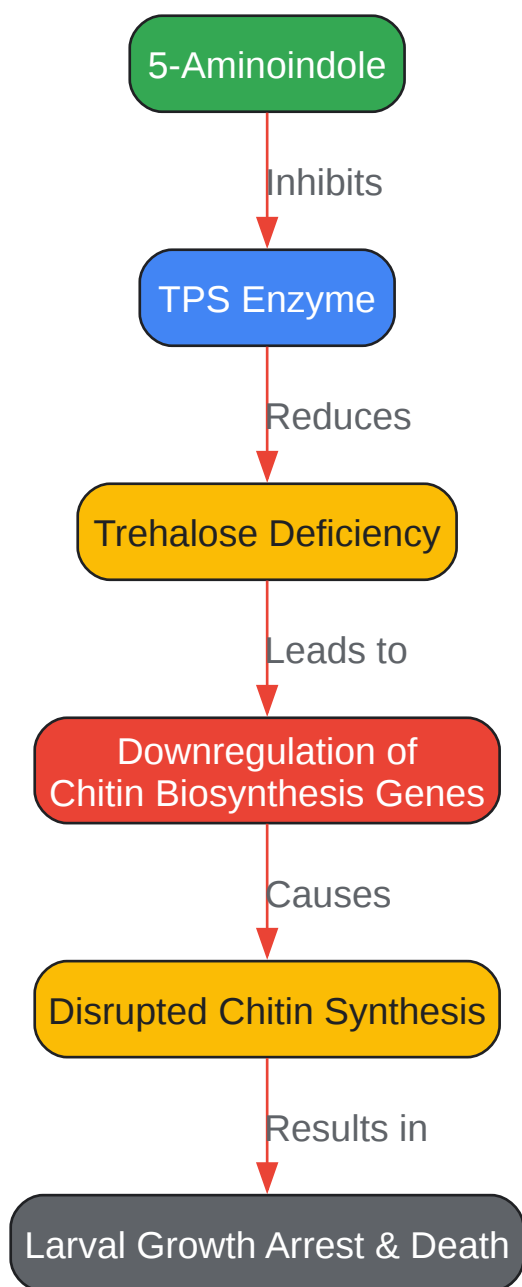
- **Gene Expression:** Significantly downregulated key chitin biosynthesis genes (HcG6PI, HcGFAT, HcGNA, etc.) [4].
- **In-Vivo Efficacy:** Caused growth suppression and high lethality in *Hyphantria cunea* larvae [4]. | **No experimental data found** for the core **6-aminoindolin-2-one** molecule. | | **Research/Application Potential** | Development as a novel insecticide or pest control agent targeting TPS [4]. | Potential as a synthetic precursor; its derivatives are of research interest [2] [3]. |

Experimental Protocols for 5-Aminoindole

The key experimental data for 5-Aminoindole comes from a 2025 study on its insecticidal activity [4]. Here are the methodologies cited:

- **In-vivo Bioassays:** The compound was tested on larvae of the fall webworm (*Hyphantria cunea*). Researchers administered 5-aminoindole and assessed its effects on larval growth, development, and mortality rates [4].
- **Biochemical Activity Assays:** TPS enzyme activity and carbohydrate levels were measured in larval tissues after exposure to 5-aminoindole to confirm the target and its biochemical impact [4].
- **Gene Expression Analysis:** Quantitative Real-Time PCR (qRT-PCR) was used to analyze the expression levels of genes in the chitin biosynthesis pathway (HcG6PI, HcGFAT, HcGNA, HcPAGM, HcUAP, HcCHSA) [4].
- **Homology Modeling & Molecular Docking:** The TPS protein sequence from *H. cunea* was used to create a 3D structural model. Computational docking simulations were performed to predict the binding pose and affinity of 5-aminoindole within the TPS active site [4].

The following diagram illustrates the experimentally determined mechanism of action of 5-Aminoindole in insects.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. A brief review of the biological potential of indole derivatives [fjps.springeropen.com]
2. Synthesis, α -glucosidase inhibition, α -amylase inhibition, and molecular... [pmc.ncbi.nlm.nih.gov]
3. 2H-INDOL- 2 - ONE , 6 -AMINO-1,3-DIHYDRO- CAS#: 150544-04-0 [chemicalbook.com]
4. - 5 restrained larval growth and chitin biosynthesis via... aminoindole [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [6-Aminoindolin-2-one vs 5-Aminoindole biological activity].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b667192#6-aminoindolin-2-one-vs-5-aminoindole-biological-activity>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com